

Best practices for long-term storage of GNX-865 compound

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Compound of Interest

Compound Name: GNX-865
Cat. No.: B14766118

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Best Practices for Long-Term Storage of GNX-865

Application Note & Protocol

Introduction

GNX-865 is a novel, potent kinase inhibitor under investigation for therapeutic applications. As a crystalline solid, the stability and integrity of **GNX-865** are critical for ensuring accurate and reproducible results in research and development. This document provides detailed guidelines and protocols for the optimal long-term storage, handling, and stability assessment of the **GNX-865** compound. Adherence to these best practices will minimize degradation and preserve the compound's purity and biological activity.

Based on initial characterization, **GNX-865** is a white to off-white crystalline solid that is highly sensitive to light, moderately hygroscopic, and susceptible to degradation at elevated temperatures. Therefore, stringent control of storage conditions is mandatory.

Physicochemical Properties of GNX-865

A summary of the key physicochemical properties of **GNX-865** is presented below.

Property	Value
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₄
Molecular Weight	423.47 g/mol
Physical Form	Crystalline Solid
Appearance	White to off-white powder
Melting Point	188 - 192 °C
Solubility	Soluble in DMSO (>25 mg/mL), Ethanol (5-10 mg/mL). Sparingly soluble in water (<0.1 mg/mL).
Sensitivities	Light-sensitive (photodegradation), moderately hygroscopic, temperature-sensitive.

Recommended Storage Conditions

To ensure the long-term stability of **GNX-865**, the following storage conditions are recommended. These conditions are based on guidelines from the International Council for Harmonisation (ICH) for stability testing.[\[1\]](#)[\[2\]](#)

Storage Duration	Temperature	Relative Humidity (RH)	Light Condition	Recommended Container
Long-Term (> 6 months)	-20°C ± 5°C	As low as possible	Protected from light	Amber glass vial, tightly sealed, with desiccant
Intermediate (3-6 months)	2-8°C	< 40% RH	Protected from light	Amber glass vial, tightly sealed, with desiccant
Short-Term (< 3 months)	15-25°C (Controlled Room Temp)	< 60% RH	Protected from light	Amber glass vial, tightly sealed

Handling Procedures

Proper handling is crucial to prevent contamination and degradation of **GNX-865**.

- **Dispensing:** All handling of the solid compound should be performed in a controlled environment, such as a glove box with low humidity or a dedicated cleanroom.[3] Use of a low-humidity environment (less than 40% RH) is recommended to prevent moisture absorption.[4]
- **Light Protection:** **GNX-865** is photosensitive and must be protected from light at all times.[5] [6] Use amber-colored vials or wrap containers in aluminum foil.[5][6] All handling and preparation of solutions should be done under low-light conditions, preferably using brown or red colored light with wavelengths above 500 nm.[5][6]
- **Hygroscopicity:** The compound is moderately hygroscopic.[7] Vials should be brought to room temperature in a desiccator before opening to prevent condensation. Once opened, the container should be sealed promptly. For long-term storage, the use of desiccants within secondary containment is advised.[4]
- **Solution Preparation:** For creating stock solutions, use anhydrous grade solvents. It is recommended to prepare fresh solutions for experiments. If storage of stock solutions is necessary, they should be aliquoted into single-use volumes in tightly sealed vials and stored at -20°C or -80°C.

Experimental Protocols

Protocol: Stability Assessment of **GNX-865** Solid Form

This protocol outlines a forced degradation study to determine the intrinsic stability of **GNX-865** and identify potential degradation pathways.[8]

Objective: To evaluate the stability of solid **GNX-865** under various stress conditions (heat, humidity, light).

Materials:

- **GNX-865** crystalline solid

- Calibrated stability chambers
- Amber glass vials with airtight seals
- HPLC system with a validated stability-indicating method
- Desiccator

Methodology:

- Accurately weigh 5-10 mg of **GNX-865** into separate, labeled amber glass vials for each condition and time point.
- Expose the samples to the stress conditions as outlined in the table below. Include a control sample stored under long-term recommended conditions (-20°C, dark, desiccated).
- At each specified time point (e.g., 0, 1, 2, 4, and 8 weeks), remove one vial from each condition.
- Allow the vial to equilibrate to room temperature in a desiccator before opening.
- Prepare a solution of known concentration (e.g., 1 mg/mL in DMSO) and analyze immediately by a validated stability-indicating HPLC method to determine purity and detect any degradation products.
- Record the percentage of remaining **GNX-865** and the peak area of any impurities.

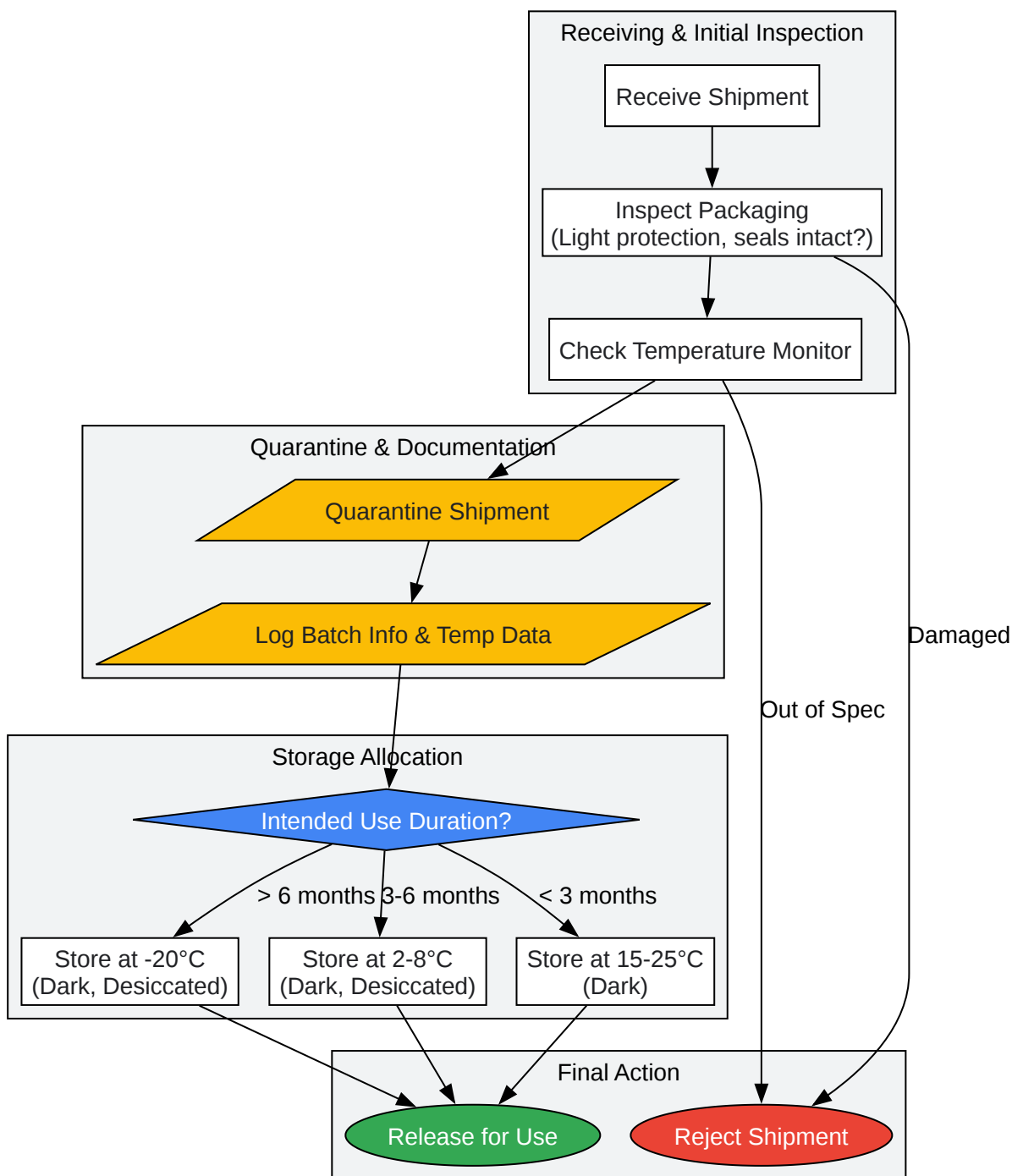
Forced Degradation Conditions:

Condition	Temperature	Relative Humidity (RH)	Light Exposure
Thermal Stress	60°C	Ambient	Dark
Humidity Stress	25°C	90% ± 5%	Dark
Photostability	25°C	Ambient	ICH Q1B Option 2 (1.2 million lux hours and 200 W·h/m ²)

Visualization of Workflows and Pathways

Workflow for Handling Newly Received **GNX-865**

The following diagram illustrates the decision-making process upon receipt of a new shipment of **GNX-865** to ensure its proper storage and integrity.

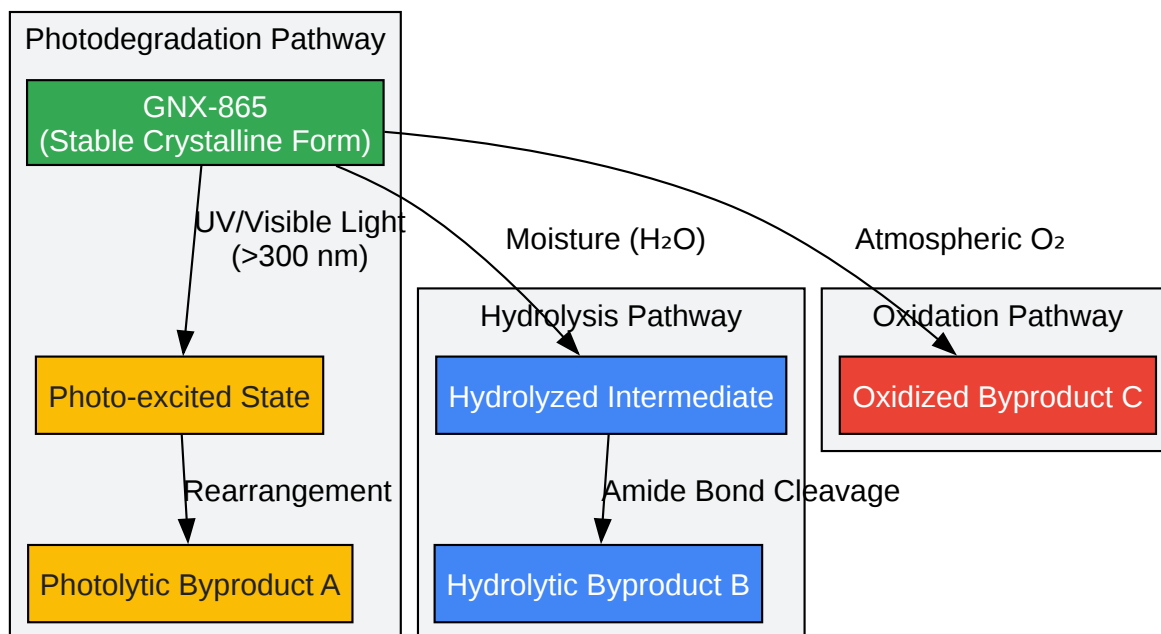


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Caption: Workflow for receiving and storing **GNX-865**.

Potential Degradation Pathways for GNX-865

This diagram illustrates the primary chemical degradation pathways for **GNX-865** based on its known sensitivities.



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Caption: Potential degradation pathways for **GNX-865**.

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